

A Technical Guide to the Synthesis of Substituted Nicotinonitriles

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Compound of Interest

Compound Name: 2,5,6-Trichloro-4-methylnicotinonitrile

Cat. No.: B579859

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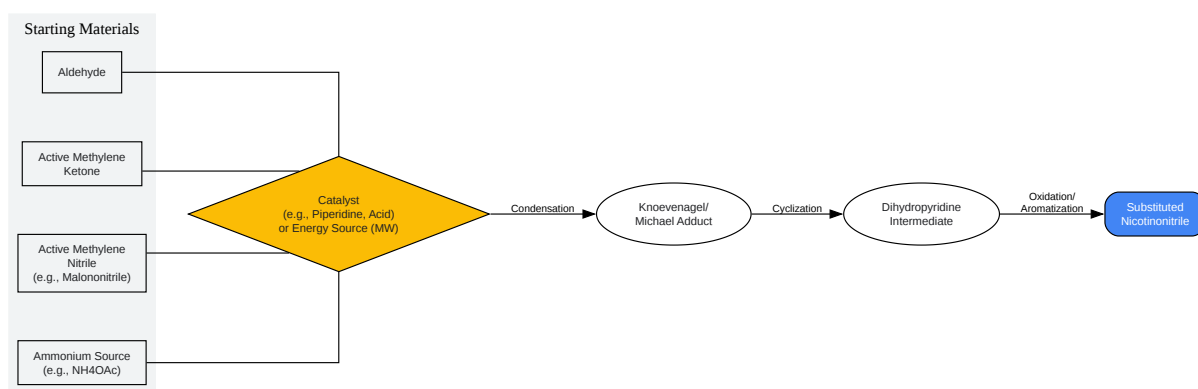
Nicotinonitrile (3-cyanopyridine) and its substituted derivatives represent a cornerstone in heterocyclic chemistry. Their rigid scaffold and versatile electronic properties make them privileged structures in medicinal chemistry, with applications as antimicrobial, anticancer, antihypertensive, and anti-inflammatory agents.^{[1][2]} Furthermore, their unique photophysical characteristics have led to their use in the development of nonlinear optical and other advanced materials.^[1] This guide provides an in-depth review of the core synthetic strategies employed to construct this valuable heterocyclic system, focusing on methodologies, experimental details, and comparative data.

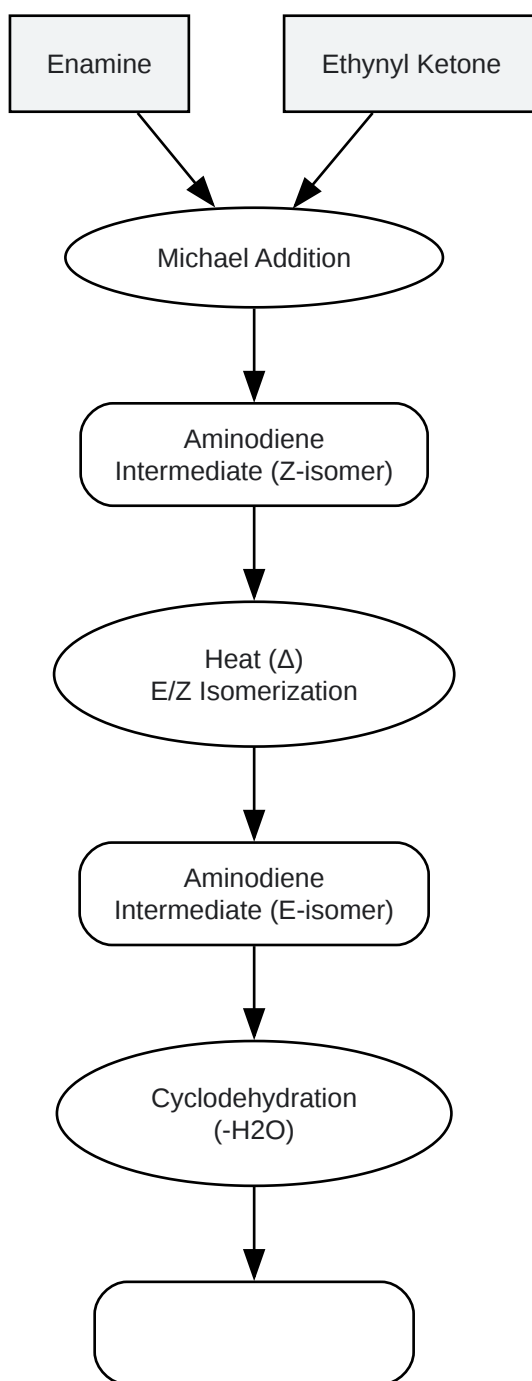
Multicomponent Reactions (MCRs): The Power of One-Pot Synthesis

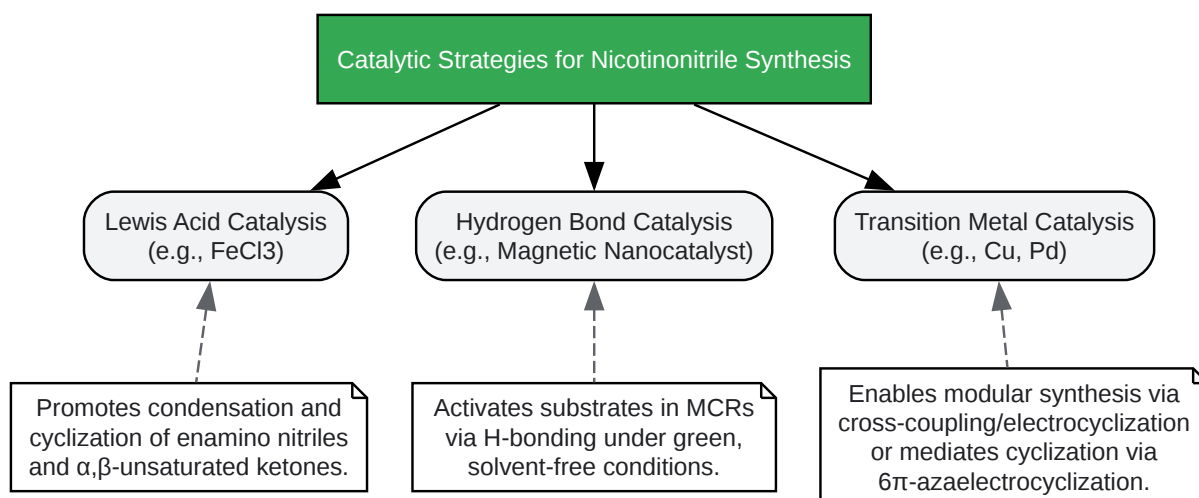
One-pot multicomponent reactions are the most prevalent and efficient strategy for assembling the polysubstituted nicotinonitrile core. These reactions combine three or more starting materials in a single step, minimizing waste and purification efforts while maximizing molecular diversity. A common approach involves the condensation of a carbonyl compound, an active methylene nitrile, and an ammonium source.

A typical workflow for a four-component synthesis of nicotinonitriles is illustrated below. The process begins with the in-situ formation of an enamine or an α,β -unsaturated carbonyl, which

then undergoes a series of condensation and cyclization reactions, culminating in an aromatization step to yield the final pyridine ring.







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References

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- 2. [PDF] A Review on The Chemistry of Nicotinonitriles and Their applications | Semantic Scholar [semanticscholar.org]
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